

# 2,2,5-Trimethylheptane: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Heptane, 2,2,5-trimethyl-*

Cat. No.: *B15175853*

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## Introduction

2,2,5-Trimethylheptane is a branched-chain alkane, a class of saturated hydrocarbons. Due to its flammable nature and potential for irritation, a thorough understanding of its safety and handling protocols is crucial for professionals in research and development. This guide provides an in-depth overview of the available safety data, handling procedures, and emergency protocols for 2,2,5-trimethylheptane. It is important to note that specific toxicological data for this particular isomer is limited, and therefore, handling precautions should be based on the general properties of flammable hydrocarbon solvents.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of 2,2,5-trimethylheptane is presented in the table below. These properties are critical for understanding its behavior and potential hazards.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>22</sub>
Molecular Weight	142.28 g/mol
Appearance	Colorless liquid
Odor	Petroleum-like
Density	0.733 g/cm <sup>3</sup>
Boiling Point	148 - 150 °C
Flash Point	37.6 °C
Vapor Pressure	4.99 mmHg at 25°C
Water Solubility	Practically insoluble

## Hazard Identification and GHS Classification

While a definitive, universally adopted GHS classification for 2,2,5-trimethylheptane is not consistently available across all sources, based on its properties as a flammable hydrocarbon, it can be anticipated to fall under the following general hazard categories. It is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and up-to-date classification.

Potential GHS Hazard Classifications:

- Flammable Liquids: Category 3
- Skin Irritation: Category 2
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation, narcotic effects)
- Aspiration Hazard: Category 1

## Toxicological Information

Detailed quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values, for 2,2,5-trimethylheptane are not readily available in the public domain. In the absence of specific data, it is prudent to treat this compound with the same precautions as other volatile hydrocarbons.

#### General Toxicological Effects of Volatile Hydrocarbons:

- **Inhalation:** Vapors may cause respiratory tract irritation, dizziness, drowsiness, headache, and nausea. High concentrations can lead to central nervous system depression.
- **Skin Contact:** May cause skin irritation, dryness, and dermatitis upon prolonged or repeated contact.<sup>[1]</sup>
- **Eye Contact:** May cause irritation and redness.
- **Ingestion:** Aspiration of the liquid into the lungs can cause chemical pneumonitis, which can be fatal.

## Experimental Protocols

While specific experimental safety studies for 2,2,5-trimethylheptane are not publicly documented, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for assessing the safety of chemical substances.

### Acute Oral Toxicity (OECD Guideline 420: Fixed Dose Procedure)

This method is used to assess the acute toxic effects of a substance when administered orally. The procedure involves a sighting study to determine the appropriate starting dose, followed by the main study where groups of animals are dosed at fixed levels (e.g., 5, 50, 300, 2000 mg/kg). Observations for signs of toxicity and mortality are made over a period of at least 14 days.

### Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion. A small amount of the test substance is applied to the shaved skin of an animal (typically a rabbit) for a

defined period. The site is then observed for signs of erythema (redness) and edema (swelling) at specified intervals.

## Fish, Acute Toxicity Test (OECD Guideline 203)

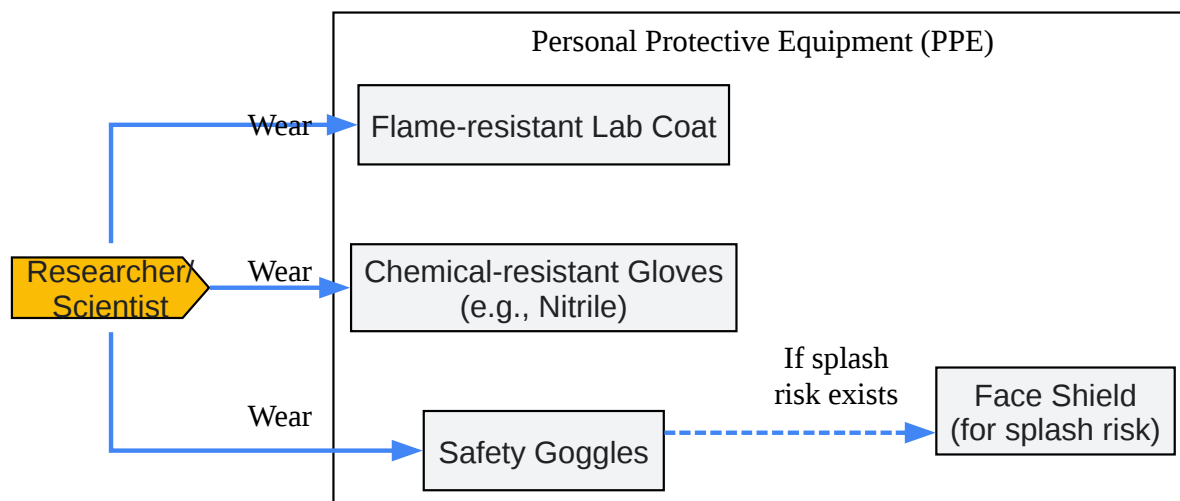
This guideline outlines a method to determine the acute lethal toxicity of a substance to fish in freshwater. Fish are exposed to the test substance in a static or semi-static system for 96 hours. The concentration that is lethal to 50% of the test fish (LC50) is determined.

## Safe Handling and Storage

Proper handling and storage procedures are paramount to ensure the safety of laboratory personnel.

## Personal Protective Equipment (PPE)

The following diagram illustrates the recommended PPE for handling 2,2,5-trimethylheptane.

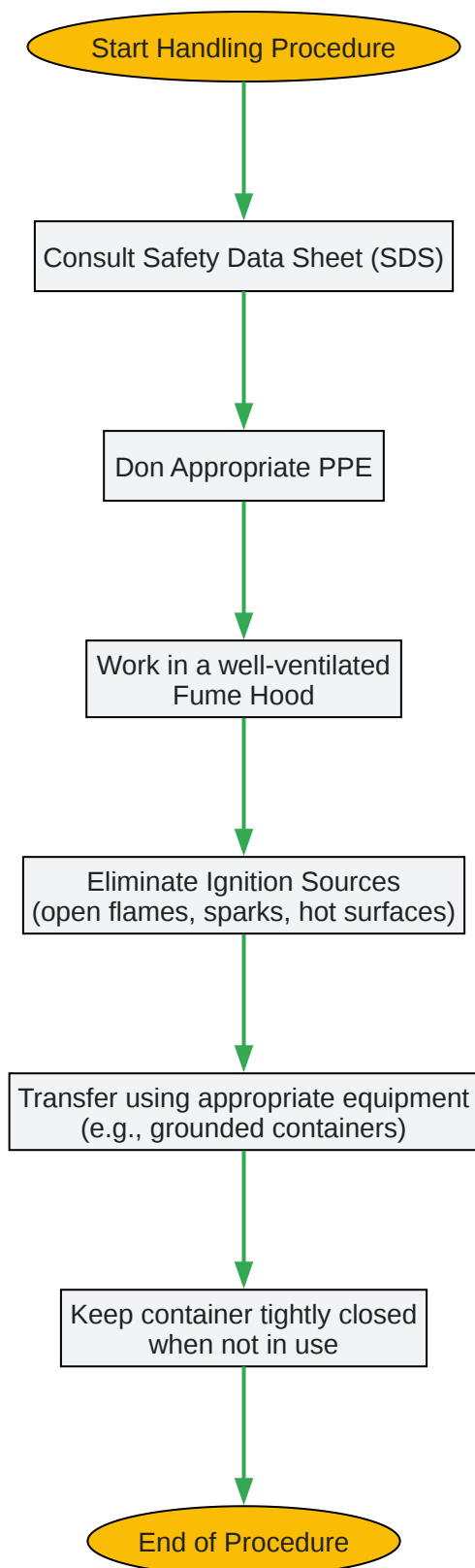


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Caption: Recommended Personal Protective Equipment for handling 2,2,5-trimethylheptane.

## Handling Procedures

The logical workflow for safely handling 2,2,5-trimethylheptane is outlined below.



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Caption: Logical workflow for the safe handling of 2,2,5-trimethylheptane.

## Storage Requirements

- Store in a cool, dry, well-ventilated area away from heat and ignition sources.
- Keep containers tightly closed.
- Store separately from oxidizing agents and other incompatible materials.
- Use only approved flammable liquid storage cabinets.

## Stability and Reactivity

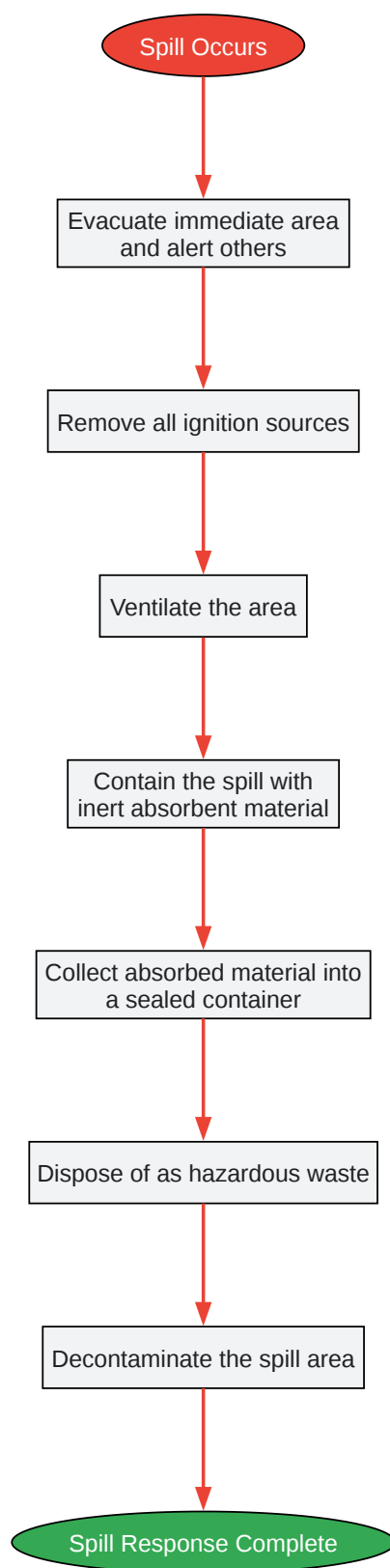
- Chemical Stability: Stable under normal storage conditions.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Combustion will produce carbon monoxide and carbon dioxide.
- Hazardous Polymerization: Will not occur.

## Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. Water spray may be ineffective but can be used to cool fire-exposed containers.
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures and Emergency Procedures

A clear and logical workflow for responding to a spill is essential.



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## References

- 1. - Division of Research Safety | Illinois [drs.illinois.edu]
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